

Application Notes: Generating a Diversin (Ankrd6) Knockout Mouse Model

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Compound of Interest

Compound Name: *Diversin*

Cat. No.: *B1253780*

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Introduction to **Diversin** (Ankrd6)

Diversin, encoded by the Ankrd6 gene, is a crucial scaffold protein that plays a pivotal role in modulating the Wnt signaling pathway.^[1] It functions as a molecular switch, directing signaling traffic between two major branches of the pathway. Specifically, **Diversin** inhibits the canonical Wnt/ β -catenin pathway while simultaneously activating the non-canonical Planar Cell Polarity (PCP) pathway, which involves Jun N-terminal Kinase (JNK).^{[2][3]} In the canonical pathway, **Diversin** recruits Casein Kinase I ϵ (CKI ϵ) to the β -catenin destruction complex (composed of Axin and GSK3 β), promoting β -catenin's phosphorylation and subsequent degradation.^{[2][3]} In the non-canonical pathway, **Diversin** interacts with Dishevelled (Dvl) to activate downstream effectors like Rho family GTPases and JNK, which are essential for controlling cytoskeletal rearrangements.^{[4][5]}

Rationale for Knockout Model Generation

Given **Diversin**'s dual function, it is implicated in a wide array of developmental processes. Studies in zebrafish and frogs have shown its importance in gastrulation, axis formation, heart development, and neural tube closure.^{[1][2][4]} In mice, a knockout of the Ankrd6 gene has been shown to cause PCP defects in the sensory hair cells of the inner ear.^[1]

Creating a **Diversin** knockout mouse model provides an invaluable tool for:

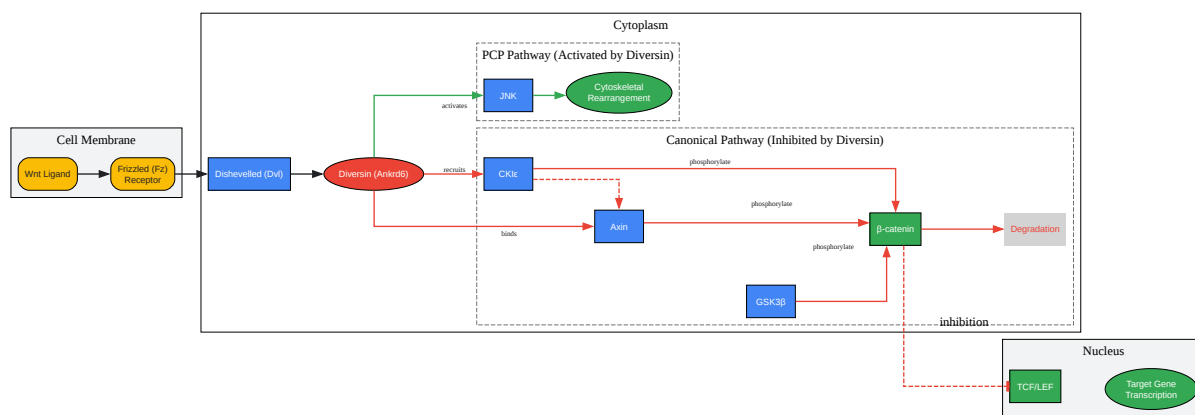
- Investigating Gene Function: Elucidating the in vivo roles of **Diversin** in mammalian development and tissue homeostasis.

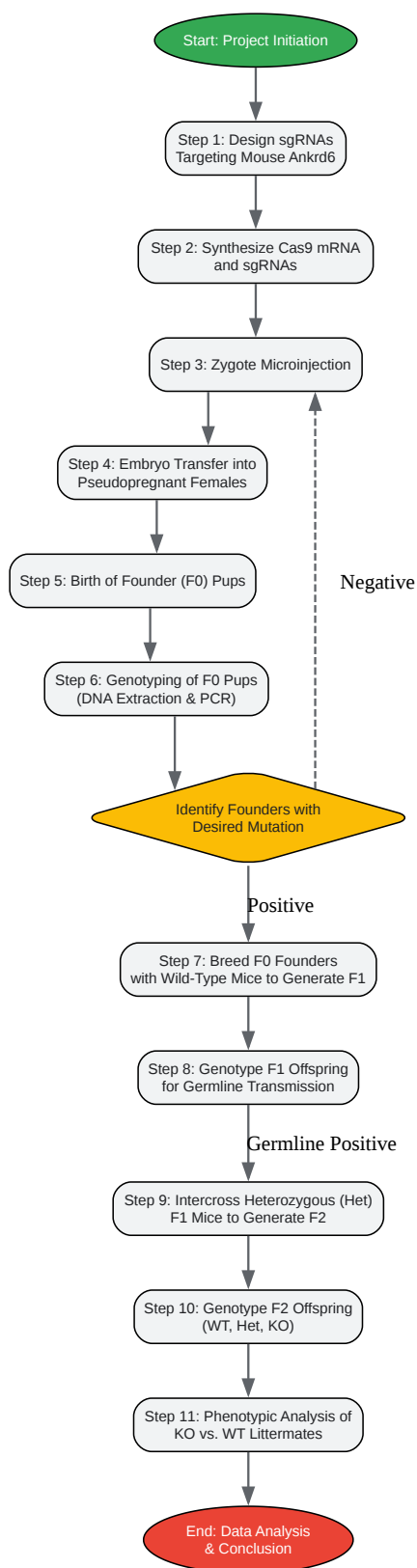
- Disease Modeling: Studying the pathogenesis of diseases linked to dysfunctional Wnt signaling, such as neural tube defects, congenital heart disease, and cancer.[\[6\]](#)
- Drug Development: Providing a platform to screen and test therapeutic compounds that target components of the Wnt signaling pathway.

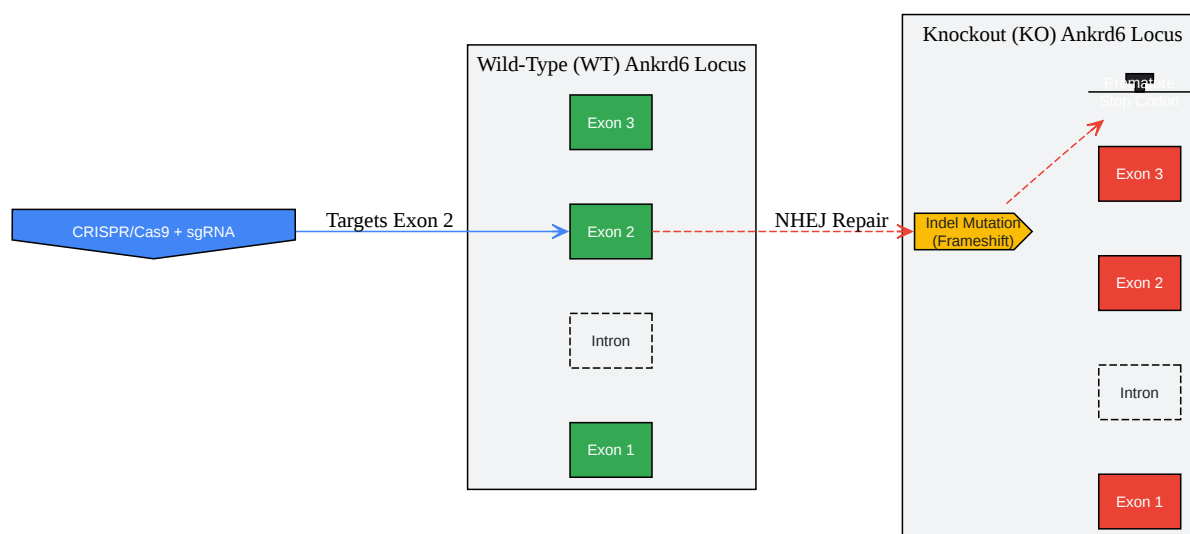
The following protocols detail the generation and analysis of a **Diversin** knockout mouse model using the CRISPR/Cas9 system, a rapid and efficient method for genome editing.[\[7\]](#)[\[8\]](#)

Diversin's Role in Wnt Signaling

The diagram below illustrates **Diversin**'s function as a key regulator at the branchpoint of the canonical and non-canonical Wnt pathways.







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References

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- 3. The ankyrin repeat protein Diversin recruits Casein kinase Iε to the beta-catenin degradation complex and acts in both canonical Wnt and Wnt/JNK signaling - PubMed [pubmed.ncbi.nlm.nih.gov]
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